

# Introduction: The Rise of a Privileged Fluorinated Building Block

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## Compound of Interest

Compound Name: *3-(Trifluoromethoxy)benzonitrile*

CAS No.: 52771-22-9

Cat. No.: B1295464

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In the landscape of modern synthetic chemistry, particularly within pharmaceutical and agrochemical development, the strategic incorporation of fluorine-containing functional groups is a cornerstone of molecular design. Among the most impactful of these is the trifluoromethoxy (-OCF<sub>3</sub>) group. This guide focuses on **3-(Trifluoromethoxy)benzonitrile**, a key aromatic intermediate that leverages the unique properties of the -OCF<sub>3</sub> group to unlock significant advantages in drug discovery and materials science.

The trifluoromethoxy group is prized for its high electronegativity, metabolic stability, and lipophilicity, which can dramatically improve the pharmacokinetic and pharmacodynamic profiles of bioactive molecules.<sup>[1][2]</sup> When appended to a benzonitrile scaffold, it creates a versatile building block, offering multiple reaction sites for constructing complex molecular architectures. This guide, intended for researchers, chemists, and drug development professionals, provides a comprehensive overview of the structure, properties, synthesis, and application of **3-(Trifluoromethoxy)benzonitrile**, underscoring its importance as a high-value synthetic intermediate.

## Nomenclature and Structural Elucidation

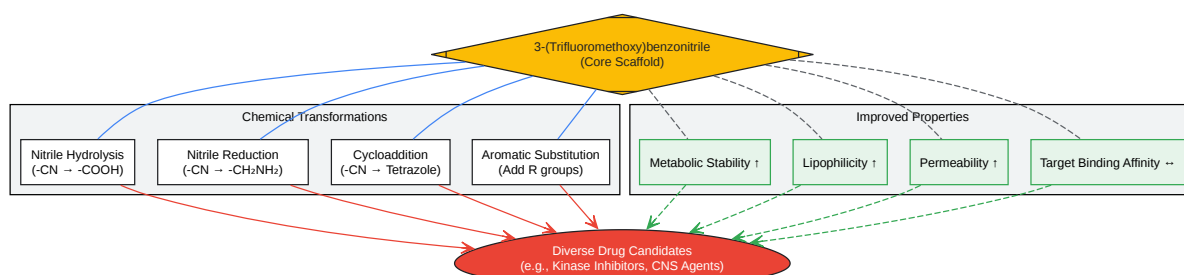
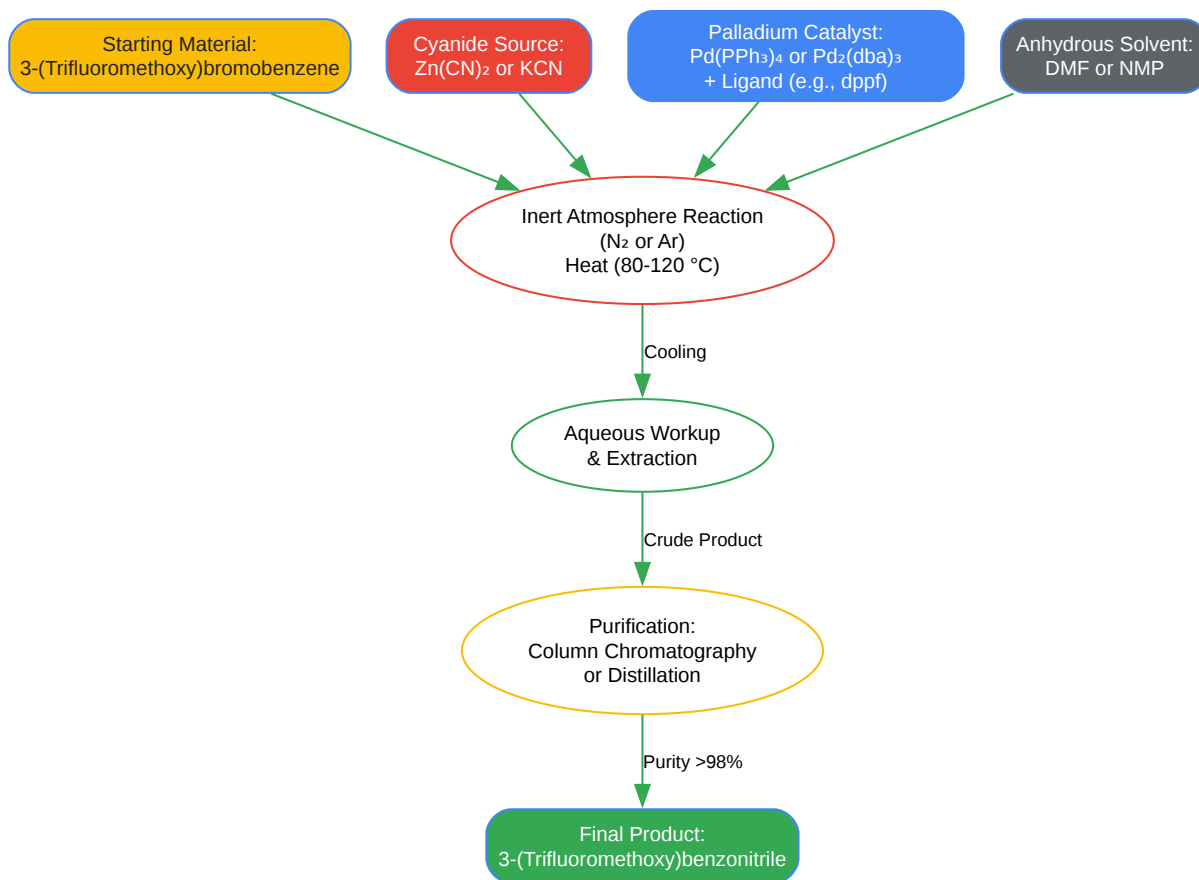
Correctly identifying a chemical entity is the foundation of all scientific inquiry. The nomenclature and structural features of **3-(Trifluoromethoxy)benzonitrile** define its reactivity and utility.

The compound is systematically named **3-(trifluoromethoxy)benzonitrile** according to IUPAC nomenclature.<sup>[3]</sup> It consists of a central benzene ring substituted at position 1 with a nitrile group (-C≡N) and at position 3 with a trifluoromethoxy group (-OCF<sub>3</sub>).

Key Identifiers:

- IUPAC Name: **3-(trifluoromethoxy)benzonitrile**
- CAS Number: 52771-22-9<sup>[3][4]</sup>
- Molecular Formula: C<sub>8</sub>H<sub>4</sub>F<sub>3</sub>NO<sup>[3]</sup>
- Molecular Weight: 187.12 g/mol <sup>[3]</sup>
- SMILES: C1=CC(=CC(=C1)OC(F)(F)F)C#N<sup>[3]</sup>

The structure combines the electron-withdrawing nature of both the nitrile and trifluoromethoxy groups, which influences the reactivity of the aromatic ring, primarily directing electrophilic substitution to the positions ortho and para to the -OCF<sub>3</sub> group and meta to the -CN group.



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## Sources

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